

A Technical Guide to BAM7: A Selective BAX Activator

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	BAM7
CAS No.:	331244-89-4
Cat. No.:	B1667728

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Abstract

BAM7 ((E)-4-(2-(2-ethoxyphenyl)hydrazono)-5-methyl-2-(4-phenylthiazol-2-yl)-2,4-dihydro-3H-pyrazol-3-one) is a small molecule activator of the pro-apoptotic protein BAX. As a key regulator of the intrinsic pathway of apoptosis, BAX represents a promising therapeutic target for diseases characterized by apoptotic evasion, such as cancer. **BAM7** has been identified as a direct and selective activator of BAX, inducing a conformational change that leads to its oligomerization and the subsequent permeabilization of the mitochondrial outer membrane. This event triggers the release of apoptogenic factors, ultimately leading to programmed cell death. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological profile of **BAM7**. Detailed experimental protocols for key assays are provided to facilitate further research and development of this and similar BAX-activating compounds.

Chemical Structure and Properties

BAM7 is a complex heterocyclic molecule with the systematic IUPAC name (E)-4-(2-(2-ethoxyphenyl)hydrazono)-5-methyl-2-(4-phenylthiazol-2-yl)-2,4-dihydro-3H-pyrazol-3-one. Its chemical and physical properties are summarized in the tables below.

Chemical Identification

Identifier	Value
IUPAC Name	(E)-4-(2-(2-ethoxyphenyl)hydrazono)-5-methyl-2-(4-phenylthiazol-2-yl)-2,4-dihydro-3H-pyrazol-3-one[1]
CAS Number	331244-89-4[1]
Chemical Formula	C ₂₁ H ₁₉ N ₅ O ₂ S[1]
SMILES	CCOC1=CC=CC=C1N/N=C2C(C)=NN(C3=NC(C4=CC=CC=C4)=CS3)C2=O[2]

Physicochemical Properties

Property	Value
Molecular Weight	405.48 g/mol [1]
Appearance	Solid powder[1]
Purity	≥98% (HPLC)
Solubility	Soluble in DMSO[1]
Storage	Store as a solid at -20°C for up to 3 years. In solvent, store at -80°C for up to 2 years.[2]

Pharmacological Properties

BAM7 is a direct and selective activator of the pro-apoptotic BCL-2 family member, BAX. Its mechanism of action involves binding to a specific site on BAX, leading to its activation and the initiation of the apoptotic cascade.

Mechanism of Action

BAM7 directly binds to a previously uncharacterized BH3-binding groove on the N-terminal face of BAX.[3] This interaction triggers a conformational change in the BAX protein, exposing its N-terminal activation epitope.[4] The activated BAX monomers then oligomerize and translocate from the cytosol to the outer mitochondrial membrane.[4] These BAX oligomers form pores in the mitochondrial membrane, leading to the release of cytochrome c and other pro-apoptotic factors into the cytoplasm. This initiates a caspase cascade that culminates in apoptotic cell death.[4]



Cell Preparation

Seed MEFs in 96-well plates

Incubate for 18-24h

Treatment

Prepare serial dilutions of BAM7 in DMEM

Add BAM7 dilutions to cells

Incubate for 24h at 37°C

Assay

Add CellTiter-Glo® reagent

Measure luminescence

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- To cite this document: BenchChem. [A Technical Guide to BAM7: A Selective BAX Activator]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667728/docs#a-technical-guide-to-bam7-a-selective-bax-activator]

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